

Voxtalisib sample storage conditions -80C

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Compound Focus: Voxtalisib

CAS No.: 934493-76-2

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Storage Conditions at a Glance

The table below consolidates the key storage parameters for **Voxtalisib** based on supplier data and research literature.

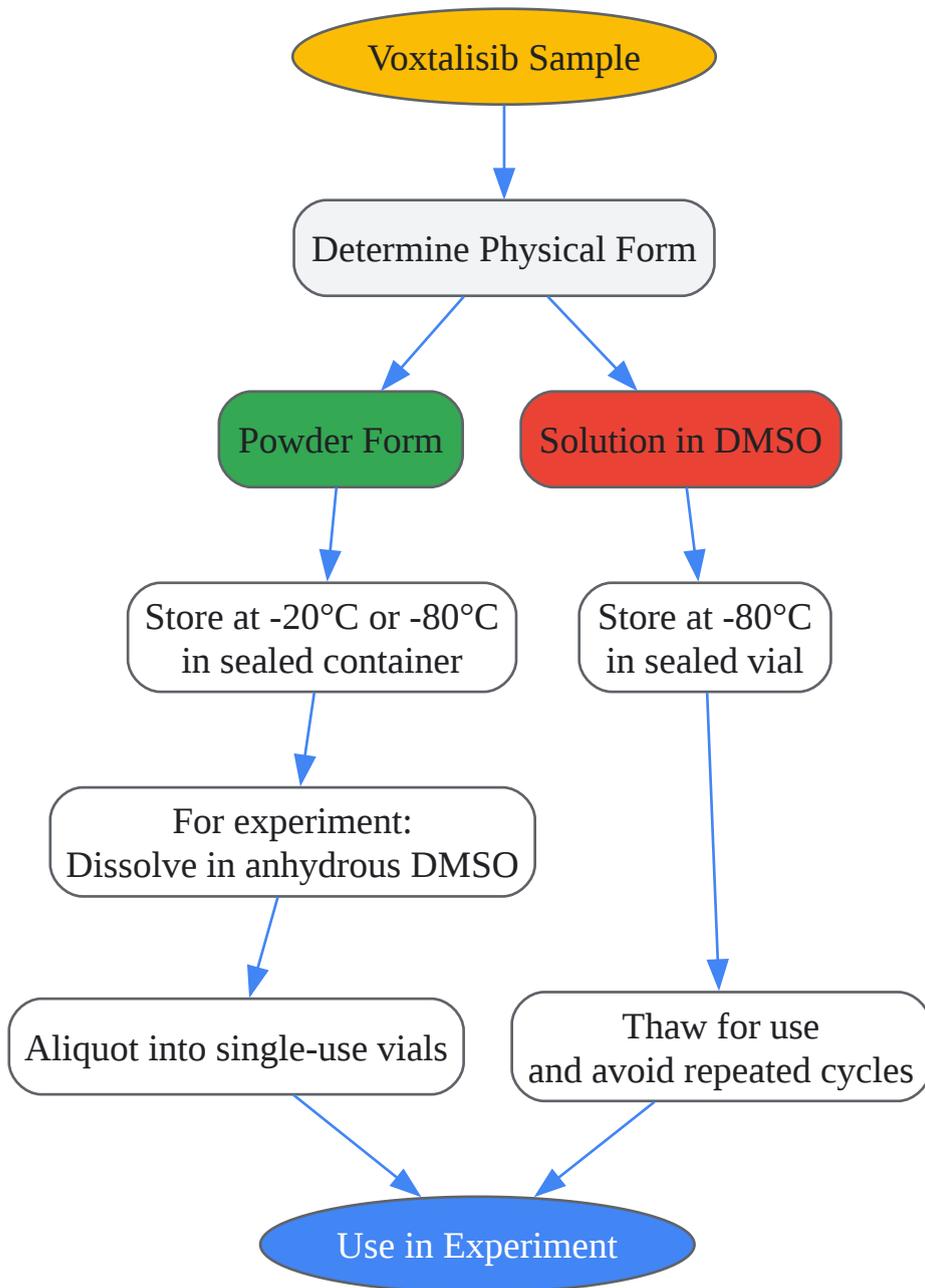
Form	Recommended Temperature	Solvent (for solutions)	Container	Key Considerations
Powder (Pure)	-20°C [1] or -80°C [2]	Not Applicable	Tightly sealed container [2]	Protect from light, store in a cool, well-ventilated area [2].
Solution in DMSO	-80°C [1] [3]	Anhydrous DMSO [4] [1] [5]	Sealed vial, possibly with O-ring [6]	Hygroscopic DMSO can absorb water, impacting solubility and stability; use fresh, dry DMSO [4] [1].
Solution for *In Vivo*	Prepared immediately before use is best [4] [5]	Various (e.g., CMC-Na, PEG300/Tween80) [4] [5]	N/A	These suspensions or solutions are not typically stored long-term.

Sample Handling & Preparation Protocols

Proper handling during preparation is critical for maintaining sample integrity.

- **Reconstituting the Powder:** When preparing a stock solution in DMSO, use anhydrous solvent from a freshly opened container to minimize water absorption, which can affect solubility and stability [4] [1]. Gently vortex or warm the solution to aid dissolution if needed [1].
- **Aliquoting for Stability:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use vials before storage at -80°C [1].
- **Preparing for Animal Dosing:** For *in vivo* studies, **Voxtalisib** is often administered as a homogeneous suspension in 0.5% Carboxymethylcellulose sodium (CMC-Na) [3] [4] [5]. Prepare these suspensions fresh before use [4] [5]. Alternative formulations, such as clear solutions in a mixture of PEG300 and Tween80, have also been validated and should be used immediately for optimal results [4] [5].

The following diagram illustrates the recommended workflow for handling **Voxtalisib**, from storage to application.



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Troubleshooting Common Issues

Here are solutions to common problems researchers may encounter.

- **Precipitation in Stock Solution:**

- **Cause:** The solution may have been stored for too long, exposed to moisture, or undergone multiple freeze-thaw cycles.
 - **Solution:** Warm the vial gently and vortex it thoroughly. If the precipitate does not dissolve, do not use it for quantitative experiments. Prepare a fresh stock solution from powder and always aliquot it [1].
- **Loss of Biological Activity:**
 - **Cause:** Improper storage temperature, degradation from repeated freeze-thaw cycles, or using an old, moisture-compromised DMSO stock.
 - **Solution:** Verify the temperature of your storage freezer. Always freeze aliquots at -80°C immediately after preparation and discard any leftover solution after use; do not refreeze [1].
- **Suspension Settling in Dosing Formulation:**
 - **Cause:** The homogeneous suspension in vehicles like CMC-Na can settle over time.
 - **Solution:** Vortex the suspension vigorously immediately before administering to animals to ensure consistent dosing [4] [5].

Frequently Asked Questions

- **Can I store Voxtalisib at -20°C instead of -80°C?** For the **powder form**, -20°C is an acceptable storage temperature as specified by some suppliers [1]. However, for **solutions in DMSO**, -80°C is the universally recommended condition to ensure maximum stability over time [1] [3]. For long-term storage of solutions, -80°C is strongly advised.
- How long is a stock solution in DMSO stable at -80°C? One supplier indicates that a **Voxtalisib** solution can be stored at -80°C for up to **2 years** and at -20°C for **1 year** [1]. For the most critical experiments, using a freshly prepared solution is always the best practice.
- **What is the best way to ship Voxtalisib?** Suppliers state that the powder can be shipped at **room temperature** [5]. Stability testing has shown that short-term exposure to ambient conditions during transit does not affect its biological activity.

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